

Physical and chemical properties of trichloronitromethane

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Compound of Interest

Compound Name: Chloropicrin

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An In-depth Technical Guide to the Physical and Chemical Properties of Trichloronitromethane

Introduction

Trichloronitromethane, also known as **chloropicrin** or nitrochloroform, is an organic compound with the chemical formula CCl_3NO_2 .^{[1][2][3]} It is a significant compound in various fields, serving as a broad-spectrum antimicrobial, fungicide, nematicide, and a reagent in organic synthesis.^{[2][3][4]} Historically, it was also utilized as a chemical warfare agent.^{[3][5][6]} This technical guide provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its synthesis and analysis, and key safety and reactivity information tailored for researchers, scientists, and professionals in drug development.

Chemical Identity

- IUPAC Name: Trichloro(nitro)methane^{[2][3]}
- Synonyms: **Chloropicrin**, Nitrochloroform, Nitrotrichloromethane^{[1][2][3][7][8]}
- CAS Number: 76-06-2^{[1][7][9][10]}
- Molecular Formula: CCl_3NO_2 ^{[1][2][9][10]}
- Molecular Weight: 164.375 g/mol ^{[1][2][3]}

Physical Properties

Trichloronitromethane is a colorless to pale yellow, slightly oily liquid at room temperature.[2][5][8][9][11] It is characterized by a pungent, intensely irritating odor.[2][8][9][11] The vapor of trichloronitromethane is significantly heavier than air.[5][12]

Table 1: Key Physical and Thermochemical Properties of Trichloronitromethane

Property	Value	Units	Notes and References
Appearance	Colorless to faint-yellow, oily liquid	-	[2][5][8][9][11]
Odor	Intensely irritating, pungent	-	[2][8][9]
Boiling Point	112	°C	Decomposes upon boiling.[3][7][10][12][13][14]
Melting Point	-64 to -69.2	°C	[3][5][7][10]
Density	1.651 - 1.692	g/cm ³	At 20 °C.[3][4][7][14]
Vapor Pressure	18 - 23.2	mmHg	At 20-25 °C.[3][5][8][10]
Vapor Density	5.7	(Air = 1)	[5][11][12]
Refractive Index	1.461	-	[10][14]
Octanol/Water Partition Coefficient (log Kow)	2.1 - 2.50	-	[12][15]

Table 2: Solubility of Trichloronitromethane

Solvent	Solubility	Notes and References
Water	0.162 - 0.2 g/100 mL (1620 - 2000 mg/L)	At 25 °C.[2][5][12][16] Slightly soluble.[17]
Organic Solvents	Miscible	Acetone, benzene, ethanol, methanol, diethyl ether, carbon tetrachloride, carbon disulfide. [2][10]

Chemical Properties and Reactivity

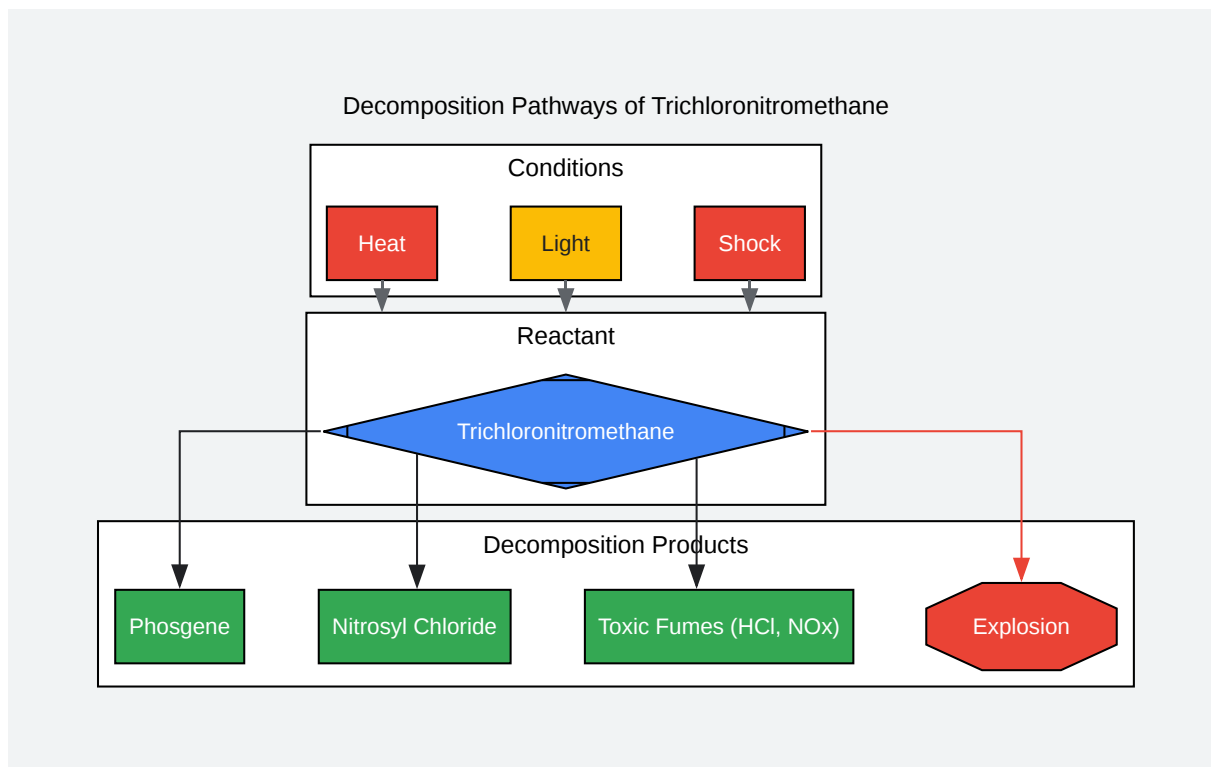
Trichloronitromethane is considered stable under standard ambient conditions but exhibits high reactivity under specific circumstances.[10][18]

3.1 Stability and Decomposition The compound is sensitive to heat, light, and shock.[12]

- **Thermal Decomposition:** It may decompose violently or explode if heated, particularly under confinement.[8][10][12] Decomposition begins at its boiling point (112 °C), producing toxic fumes such as phosgene, nitrosyl chloride, hydrogen chloride, and nitrogen oxides.[5][12][13][16]
- **Photolysis:** In the atmosphere, it undergoes photolysis with a half-life of approximately 20 days, degrading into phosgene and nitrosyl chloride.[6] In the presence of light and water, it degrades to carbon dioxide, chloride ion, and nitrate ion.[4]

3.2 Hazardous Reactions Trichloronitromethane reacts violently with several substances:

- **Strong Bases:** Violent reactions occur with alcoholic sodium hydroxide and sodium methoxide.[10][12]
- **Reducing Agents:** It can be reduced to chloroform in water when reducing agents are present.[4]
- **Other Incompatibilities:** It is incompatible with aniline, 3-bromopropyne, strong oxidizers, iron, zinc, and other light metals, plastics, and rubber.[10][17]



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Decomposition pathways of Trichloronitromethane.

Experimental Protocols

4.1 Synthesis Trichloronitromethane is commercially manufactured by the reaction of nitromethane with sodium hypochlorite.[13] An earlier method involved the treatment of picric acid with sodium hypochlorite.[5][13]

General Laboratory Synthesis Protocol (from Nitromethane):

- **Reaction Setup:** Prepare a solution of sodium hypochlorite in a reaction vessel equipped with a stirrer, thermometer, and an addition funnel. The vessel should be cooled in an ice bath to maintain a low temperature.

- **Reagent Addition:** Slowly add nitromethane to the cooled sodium hypochlorite solution via the addition funnel. The rate of addition must be carefully controlled to keep the reaction temperature from rising excessively.
- **Reaction Monitoring:** Monitor the reaction progress by techniques such as TLC or GC. Maintain the low temperature throughout the addition and for a set period afterward to ensure the reaction goes to completion.
- **Workup and Isolation:** Once the reaction is complete, the mixture is typically subjected to steam distillation to isolate the crude trichloronitromethane. The organic layer is separated from the aqueous layer.
- **Purification:** The crude product is washed with a dilute sodium carbonate solution and then with water. It is subsequently dried over an appropriate drying agent (e.g., anhydrous magnesium sulfate).
- **Final Purification:** Final purification is achieved by fractional distillation under reduced pressure to yield pure trichloronitromethane.

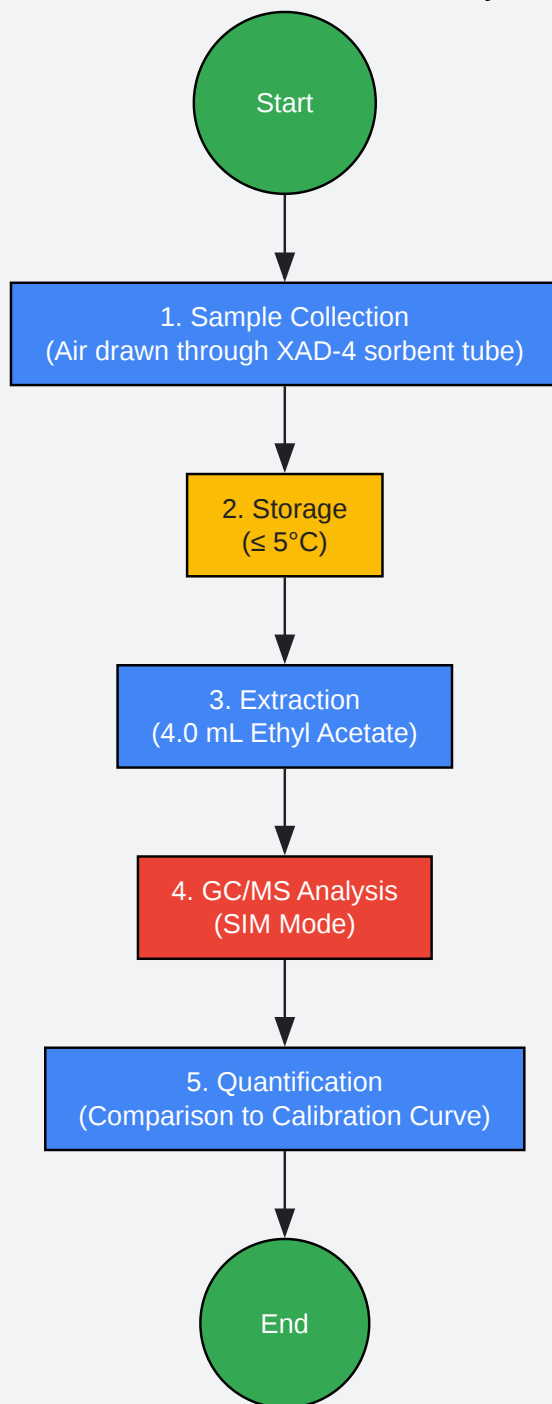
4.2 Analytical Methods The standard method for the quantitative analysis of trichloronitromethane in environmental samples (such as ambient air) is Gas Chromatography coupled with Mass Spectrometry (GC/MS).[\[19\]](#)

Standard Operating Procedure for GC/MS Analysis: This protocol is based on the CARB Standard Operating Procedure for the analysis of trichloronitromethane in ambient air.[\[19\]](#)

- **Sample Collection:**
 - Draw a known volume of air through a sorbent tube containing XAD-4 resin.
- **Sample Storage and Extraction:**
 - Store the collected sample tubes at or below 5 °C until extraction.[\[19\]](#)
 - Desorb the analyte by extracting the sorbent with 4.0 mL of pesticide-grade ethyl acetate.[\[19\]](#)

- GC/MS Analysis:
 - Instrument: Gas chromatograph equipped with a mass spectrometer (GC/MS).
 - Inlet: Use a split/splitless inlet.[\[19\]](#)
 - Column: A capillary column suitable for separating volatile organic compounds.
 - Carrier Gas: Helium.
 - Detection: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.[\[19\]](#)
- Calibration and Quantification:
 - Prepare a stock standard (e.g., 1.0 mg/mL) by dissolving a known mass of neat trichloronitromethane in ethyl acetate.[\[19\]](#)
 - Create a series of intermediate and working calibration standards through serial dilution of the stock standard.[\[19\]](#)
 - Generate a calibration curve by analyzing the standards and plotting the instrument response against concentration.
 - Quantify the amount of trichloronitromethane in the sample extract by comparing its response to the calibration curve.

Workflow for Trichloronitromethane Analysis in Air



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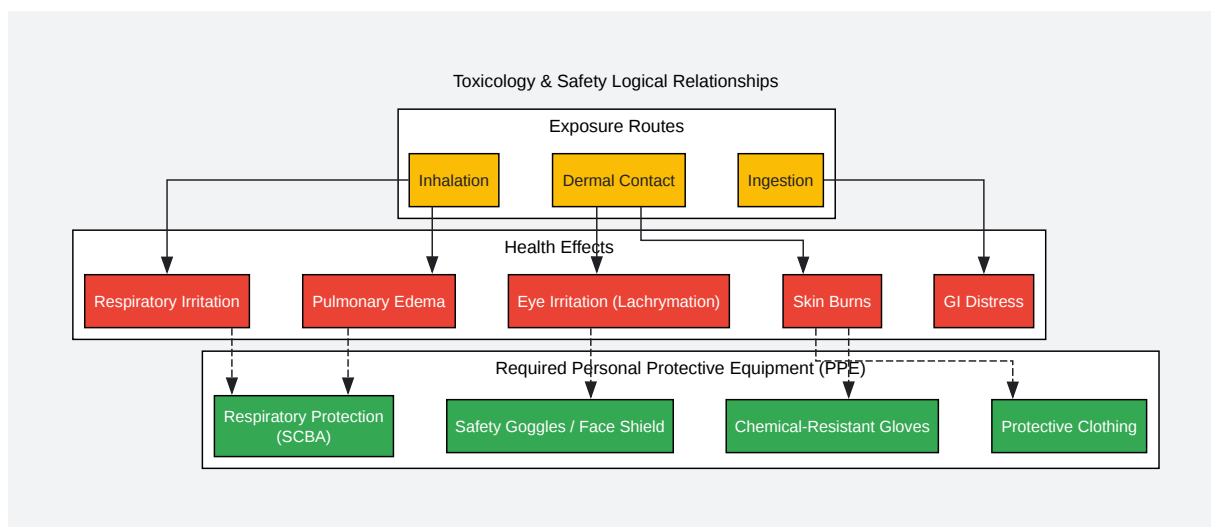
General workflow for the analysis of Trichloronitromethane.

Toxicology and Safety

Trichloronitromethane is highly toxic and poses significant health hazards upon exposure.^[9]
^[18] It is a severe irritant to the eyes, skin, and respiratory system.^{[2][8][12]}

- Routes of Exposure: Inhalation, ingestion, and dermal contact.^{[6][8][12]}
- Health Effects:
 - Acute: Causes immediate and severe inflammation of the eyes (lachrymation), nose, and throat.^{[2][12]} Inhalation can lead to pulmonary edema, which may be delayed, and can be fatal.^{[6][12][15]} Skin contact results in irritation and chemical burns.^[15]
 - Systemic: Ingestion can cause gastrointestinal irritation, nausea, vomiting, and colic.^{[6][15]}
- Occupational Exposure Limits: The ACGIH Threshold Limit Value (TLV) is 0.1 ppm as a Time-Weighted Average (TWA).^{[10][12]}

Due to its high toxicity, strict safety precautions are essential when handling trichloronitromethane.



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Relationship between exposure, effects, and PPE.

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